

Cetylpyridinium chloride combined zinc lactate chlorhexidine

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Cetylpyridinium chloride monohydrate

CAS No.: 6004-24-6

Cat. No.: S567560

Get Quote

Efficacy Data for Halitosis and Oral Health

This table compiles quantitative results from clinical trials on the triple-combination mouthwash and its components.

Health Area	Product/Combination	Key Efficacy Findings	Citation
Oral Halitosis CHX (0.05%) + CPC (0.05%) + Zn Lactate (0.14%) • Organoleptic score : Reduced from 2.8 to 1.5 ($p < 0.005$). • VSC levels : Reduced from 292 ppb to 172 ppb ($p < 0.005$). • Microbial load : Reduced total anaerobic counts and specific pathogens (<i>F. nucleatum</i> , <i>P. intermedia</i>). [1] [2] Oral Halitosis CHX + CPC + Zn Lactate Significant reduction in hydrogen sulfide (H ₂ S) levels compared to water and essential oil mouthwashes after 3 weeks of use. [3] Plaque & Gingivitis CPC (0.075%) + Zn Lactate (0.28%) In brushing models, no significant difference found between CPC-MW and CHX-MW for plaque and gingivitis control. CHX causes more tooth staining. [4] [5] Plaque & Gingivitis CPC (0.05%) + Zn Acetate (0.3%) in a spray Significantly reduced gingivitis and plaque indices after 12 weeks compared to a control. [6] Respiratory Symptoms CPC (0.075%) + Zn Lactate (0.28%) Regular gargling reduced the frequency (21.5% lower) and severity (11% lower) of upper respiratory symptoms. [7] [5]			

Detailed Experimental Protocols

For researchers to evaluate and replicate these findings, here are the methodologies used in the key studies.

Clinical Trial on Halitosis (Dual-Center, Double-Blind, Placebo-Controlled)

This protocol was used to evaluate the efficacy of the CHX/CPC/Zinc Lactate mouthwash [1] [2].

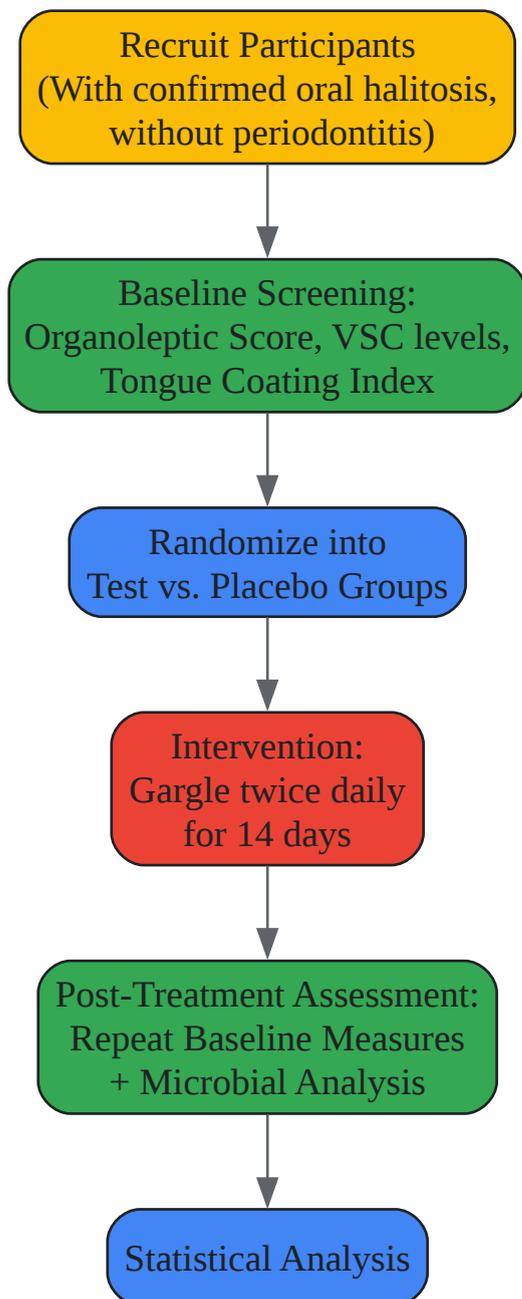
- **Participants:** 40 volunteers with oral halitosis but without periodontitis, selected based on specific criteria including organoleptic score >1, VSC level >170 ppb, and tongue coating index >4.
- **Intervention:** Participants were randomly assigned to gargle with either the active mouthrinse or a placebo, twice daily for 14 days.
- **Outcome Measures (Assessed on Day 0 and Day 14):**
 - **Primary:** Organoleptic assessments (odor judged by experts on a 0-5 scale) and levels of Volatile Sulfur Compounds (VSC) measured in parts per billion (ppb).
 - **Secondary:** Winkel Tongue Coating Index (WTCI).
 - **Microbiological Analysis:** Standardized samples of tongue coating, saliva, and subgingival plaque were cultured to determine total anaerobic counts and proportions of specific bacteria like *Fusobacterium nucleatum* and *Prevotella intermedia*.

Study on Respiratory Symptoms (Open-Label, Randomized, Single-Blind)

This study assessed the impact of gargling with a CPC/Zinc mouthwash on respiratory health [7].

- **Participants:** 150 healthy adults without respiratory symptoms at baseline.
- **Intervention:** The test group brushed teeth twice daily and additionally gargled with 20 mL of 0.075% CPC + 0.28% Zinc Lactate mouthwash for 30 seconds, twice daily for 90 days. The control group only brushed their teeth.
- **Outcome Measure:** Participants completed the WURSS-21 (Wisconsin Upper Respiratory Symptom Survey-21) Daily Symptom Report throughout the study to track the frequency and severity of respiratory symptoms.

The workflow for the core clinical trial is summarized below:



[Click to download full resolution via product page](#)

Key Considerations for Research and Development

- **Cytotoxicity Profile:** While effective antiseptics, common mouthwash ingredients like CHX, CPC, and essential oils can be cytotoxic to mammalian cells. One *in vitro* study showed they significantly reduced the viability and altered the morphology of mouse osteoblast-like cells, irrespective of alcohol content [8]. This is a critical factor for evaluating the safety profile of long-term use.

- **Microbiome Impact:** Evidence suggests that the CPC and Zinc Lactate combination may be superior to some other antibacterial mouthwashes at controlling pathogens while promoting a healthier oral microbiome balance. Notably, one study found it as effective as CHX at reducing aerosolized bacteria during dental procedures, but with a potentially lesser impact on microbial diversity [5].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Clinical effects of a new mouthrinse containing ... [pubmed.ncbi.nlm.nih.gov]
2. The effects of a new mouthrinse containing chlorhexidine ... [pubmed.ncbi.nlm.nih.gov]
3. The effect of mouthwashes on intra-oral halitosis (bad breath) [isrctn.com]
4. The Effect of Cetylpyridinium Chloride Compared to ... [pubmed.ncbi.nlm.nih.gov]
5. Impact of Cetylpyridinium Chloride and Zinc Mouthwash on ... [conexiant.com]
6. Gingivitis Control Effects of Oral Spray Containing 0.05% ... [ijcpd.org]
7. Efficacy of regular gargling with a cetylpyridinium chloride plus ... [journals.plos.org]
8. The effects of various mouthwashes on osteoblast ... [degruyterbrill.com]

To cite this document: Smolecule. [Cetylpyridinium chloride combined zinc lactate chlorhexidine]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b567560#cetylpyridinium-chloride-combined-zinc-lactate-chlorhexidine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com